

(2-Amino-5-iodophenyl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (2-Amino-5-iodophenyl)methanol

Cat. No.: B1283178

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In-Depth Technical Guide: (2-Amino-5-iodophenyl)methanol

This guide provides essential physicochemical data for **(2-Amino-5-iodophenyl)methanol**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

The fundamental molecular characteristics of **(2-Amino-5-iodophenyl)methanol** are summarized in the table below. This data is crucial for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	Source(s)
Molecular Formula	C ₇ H ₈ INO	[1] [2] [3] [4]
Molecular Weight	249.05 g/mol	[1] [5] [6]
CAS Number	53279-83-7	[5] [6] [7] [8]

Structural Representation

To visualize the atomic arrangement and bonding of **(2-Amino-5-iodophenyl)methanol**, a logical diagram of its chemical structure is provided below. This representation is fundamental to understanding its reactivity and interactions.

Caption: Chemical structure of **(2-Amino-5-iodophenyl)methanol**.

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